Foundational Principles: The Dynamic Nature of Pyrimidin-4-ols

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Compound of Interest

Compound Name:	*2-(Propan-2-yl)pyrimidin-4-ol*
CAS No.:	*68210-25-3*
Cat. No.:	*B2918911*

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Tautomers are constitutional isomers of organic compounds that readily interconvert.[1] The most common form, keto-enol tautomerism, involves the migration of a proton and the shifting of a double bond.[2][3] In the context of **2-(Propan-2-yl)pyrimidin-4-ol**, this phenomenon is more accurately described as lactam-lactim tautomerism, a specific case of amide-imidic acid tautomerism inherent to hydroxypyrimidines.

The molecule exists in a dynamic equilibrium between two primary forms:

- Keto (Lactam) Form: 2-(Propan-2-yl)pyrimidin-4(3H)-one
- Enol (Lactim) Form: **2-(Propan-2-yl)pyrimidin-4-ol**

Understanding the predominant form under physiological or experimental conditions is paramount, as the two tautomers possess distinct physicochemical properties, including hydrogen bonding capabilities, polarity, and shape, which directly impact their biological activity and pharmacokinetic profiles.[4]

Caption: The lactam-lactim equilibrium of **2-(Propan-2-yl)pyrimidin-4-ol**.

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Dissecting the Equilibrium: Key Influential Factors

For heterocyclic systems like pyrimidin-4-one, the equilibrium overwhelmingly favors the keto (lactam) form in most conditions.[4][5][6] This preference is a result of a complex interplay between intramolecular electronics, aromaticity, and intermolecular interactions with the environment.

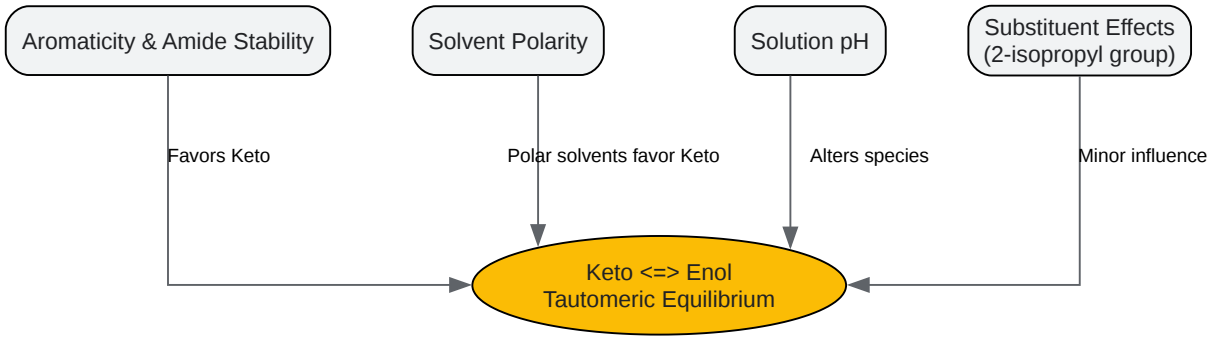
- Aromaticity and Stability: While the enol form possesses a fully aromatic pyrimidine ring, the keto form benefits from the high stability of the amide bond. Computational and experimental studies on the parent 4(3H)-pyrimidinone have shown the keto tautomer to be the most stable structure.[6] The introduction of a nitrogen atom into the 2-pyridone ring system to form 4(3H)-pyrimidinone shifts the equilibrium significantly toward the keto form.[5]

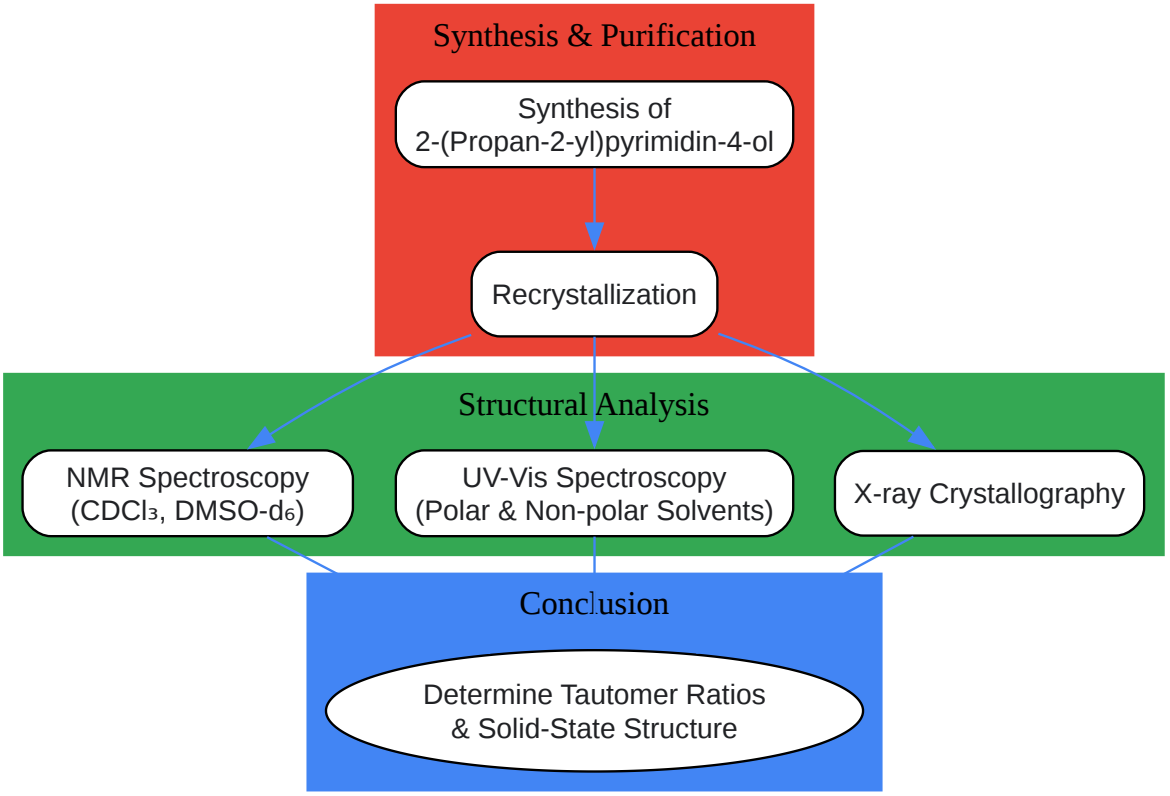
- Substituent Effects: The 2-(Propan-2-yl) group is a weak electron-donating group (EDG) via induction. This inductive effect can subtly influence the electron density of the pyrimidine ring but is generally not potent enough to dramatically shift the inherent preference for the lactam tautomer.

- Solvent Polarity: The solvent environment is a critical determinant of the tautomeric ratio.[7][8] The lactam form, with its polarized amide group, is typically more polar than the lactim form. Consequently, polar protic and aprotic solvents (e.g., water, DMSO, methanol) preferentially solvate and stabilize the keto tautomer, further shifting the equilibrium in its favor.[9][10] Conversely, in non-polar solvents (e.g., cyclohexane, CCl_4), the less polar enol form may be present in a higher, albeit often still minor, concentration.[2]

- pH Dependence: The state of protonation can significantly alter the tautomeric landscape. Under acidic conditions, protonation can occur on the ring nitrogens or the exocyclic oxygen, creating cationic species whose stability and subsequent tautomerization are altered. Under basic conditions, deprotonation of the N-H (keto) or O-H (enol) proton yields a common resonance-stabilized anion, complicating a simple equilibrium analysis. Spectroscopic analysis across a range of pH values is essential to characterize these species.[11]

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